

Application Notes and Protocols for Pentamidine Administration in Mouse Models of Leishmaniasis

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Compound of Interest

Compound Name: *Lomidine*

Cat. No.: *B1679289*

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These application notes provide a comprehensive overview and detailed protocols for the administration of pentamidine in mouse models of both visceral and cutaneous leishmaniasis. The information is intended to guide researchers in designing and executing preclinical studies to evaluate the efficacy of pentamidine and its formulations.

Introduction

Pentamidine is an aromatic diamidine compound with broad-spectrum antiprotozoal activity. It is a second-line treatment for human leishmaniasis, particularly for cases resistant to first-line therapies.^{[1][2]} Mouse models are crucial for understanding the in vivo efficacy and pharmacokinetics of antileishmanial drugs like pentamidine. This document outlines standardized protocols for the preparation and administration of pentamidine, infection of mice with *Leishmania* species, and the assessment of treatment efficacy.

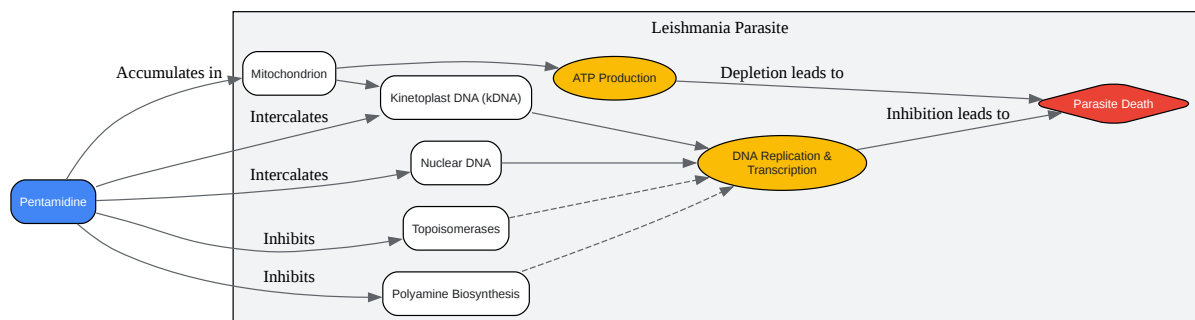
Mechanism of Action of Pentamidine in Leishmania

Pentamidine exerts its leishmanicidal effect through a multi-faceted mechanism that primarily targets the parasite's DNA and mitochondrial function.^{[1][3]} Key actions include:

- **DNA Intercalation and Inhibition of Topoisomerases:** Pentamidine binds to the minor groove of DNA, particularly kinetoplast DNA (kDNA), disrupting its structure and inhibiting replication

and transcription.[1][3] It also interferes with topoisomerase enzymes, which are essential for DNA replication and repair.[3]

- **Disruption of Mitochondrial Function:** The drug accumulates in the parasite's mitochondria, leading to a collapse of the mitochondrial membrane potential.[3] This disrupts ATP production and triggers apoptosis-like cell death.[1]
- **Inhibition of Polyamine Biosynthesis:** Pentamidine interferes with the synthesis of polyamines, which are crucial for the stabilization of DNA and RNA, as well as cell proliferation.[1]





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References

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- 3. Antileishmanial Mechanism of Diamidines Involves Targeting Kinetoplasts - PMC [pmc.ncbi.nlm.nih.gov]
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